

An In-depth Technical Guide to 3-Ethyl-5-nitropyridine

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Compound of Interest

Compound Name: 3-Ethyl-5-nitropyridine

Cat. No.: B15331649

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Introduction

3-Ethyl-5-nitropyridine is a substituted pyridine derivative. While specific research on this compound is limited, its structural motifs are of significant interest in medicinal chemistry and materials science. This guide provides a comprehensive overview of its probable synthesis, predicted properties, and potential applications based on the well-established chemistry of pyridine and its derivatives.

I. Discovery and History

Direct historical accounts of the first synthesis of **3-Ethyl-5-nitropyridine** are not readily available in the surveyed literature. However, the chemistry required for its synthesis is rooted in the broader history of pyridine chemistry. The parent compound, pyridine, was first isolated from bone oil in 1849 by the Scottish chemist Thomas Anderson^[1]. The nitration of pyridine, a key reaction for the synthesis of nitro-substituted derivatives, has been a subject of study for over a century. Early methods were often inefficient due to the electron-deficient nature of the pyridine ring, which deactivates it towards electrophilic aromatic substitution^{[1][2]}.

The development of more effective nitrating agents and strategies has paved the way for the synthesis of a wide array of nitropyridine derivatives. While a specific discovery date for **3-Ethyl-5-nitropyridine** is not documented, its existence can be inferred from the availability of its CAS number (131941-32-7)^[3]. The compound is listed by chemical suppliers, indicating it has been synthesized, likely for research or as a chemical intermediate.

II. Physicochemical Properties

Detailed, experimentally verified physicochemical data for **3-Ethyl-5-nitropyridine** is scarce. However, we can infer its likely properties based on data from analogous compounds such as 3-nitropyridine and 3-methyl-5-nitropyridine.

Table 1: Physicochemical Properties of **3-Ethyl-5-nitropyridine** and Related Compounds

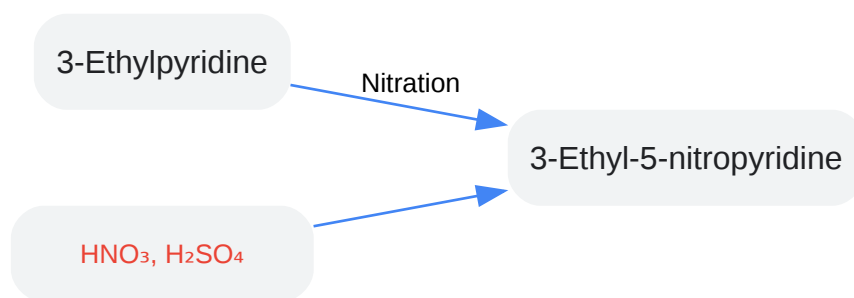
Property	3-Ethyl-5-nitropyridine (Predicted)	3-Nitropyridine[4]	3-Methyl-5-nitropyridine[5]	3-Ethylpyridine[6]
Molecular Formula	C7H8N2O2	C5H4N2O2	C6H6N2O2	C7H9N
Molecular Weight	152.15 g/mol	124.099 g/mol	138.12 g/mol	107.15 g/mol
Appearance	Likely a yellow solid or oil	White to yellow needle-like crystals	-	Brownish clear liquid (est.)
Melting Point	Not available	35-40 °C	-	-76.90 °C
Boiling Point	Not available	217 °C at 760 mmHg	-	166.00 °C at 762.00 mmHg
Density	Not available	1.313 g/cm ³	-	0.95100 to 0.95700 @ 25.00 °C
LogP	Not available	1.51300	-	1.660
Flash Point	Not available	85 °C	-	121.00 °F. TCC (49.44 °C.)

III. Synthesis and Experimental Protocols

The most plausible synthetic route to **3-Ethyl-5-nitropyridine** is through the direct nitration of 3-ethylpyridine. Due to the electron-withdrawing nature of the nitrogen atom in the pyridine ring, electrophilic substitution is generally sluggish and primarily occurs at the 3-position[1].

Proposed Synthetic Pathway:

The direct nitration of 3-ethylpyridine using a mixture of nitric acid and sulfuric acid is the most straightforward approach. The ethyl group is an ortho-, para-director; however, in the context of the pyridine ring, the directing effects can be complex. The 5-position (meta to the nitrogen) is one of the more favorable positions for electrophilic attack in pyridines.



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Caption: Proposed synthesis of **3-Ethyl-5-nitropyridine** via nitration.

Detailed Experimental Protocol (Hypothetical):

This protocol is adapted from general procedures for the nitration of substituted pyridines.

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, add 3-ethylpyridine (1 equivalent). Cool the flask in an ice-salt bath to 0-5 °C.
- **Addition of Nitrating Mixture:** Slowly add a pre-cooled mixture of concentrated sulfuric acid (3-5 equivalents) and fuming nitric acid (1.5-2 equivalents) dropwise to the stirred 3-ethylpyridine, ensuring the temperature does not exceed 10 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to stir at room temperature for several hours, or gently heat to 50-60 °C for a shorter duration, monitoring the reaction progress by TLC or GC.
- **Work-up:** Carefully pour the reaction mixture onto crushed ice and neutralize with a saturated solution of sodium bicarbonate or sodium hydroxide until the pH is basic.

- **Extraction:** Extract the aqueous layer with a suitable organic solvent, such as dichloromethane or ethyl acetate (3 x 50 mL).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.

IV. Chemical Reactivity and Potential Applications

The chemical reactivity of **3-Ethyl-5-nitropyridine** is dictated by its functional groups: the pyridine ring, the ethyl group, and the nitro group.

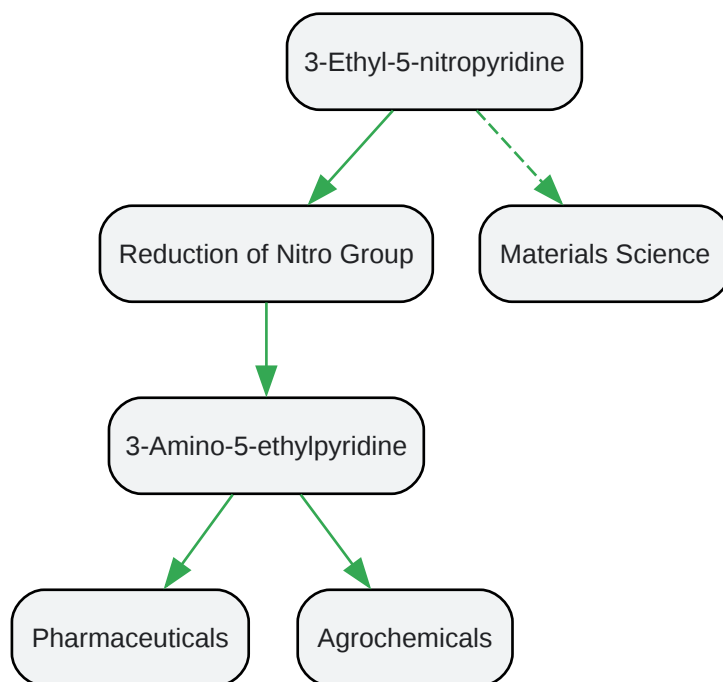
- **Pyridine Ring:** The pyridine nitrogen is basic and can be protonated or alkylated. The ring can also participate in nucleophilic aromatic substitution reactions, although these are less common than in pyridines with electron-withdrawing groups at the 2- or 4-positions.
- **Nitro Group:** The nitro group is a strong electron-withdrawing group and can be reduced to an amino group. This transformation is particularly useful in medicinal chemistry, as the resulting 3-amino-5-ethylpyridine can serve as a versatile building block for the synthesis of more complex molecules.
- **Ethyl Group:** The ethyl group can potentially be functionalized, for example, through free-radical halogenation, although this is less common.

Potential Applications:

Given its structure, **3-Ethyl-5-nitropyridine** is likely to be of interest as an intermediate in the following areas:

- **Drug Development:** Pyridine and its derivatives are common scaffolds in many pharmaceuticals. The presence of the nitro group allows for further functionalization, making it a potential precursor for the synthesis of biologically active compounds[7].
- **Agrochemicals:** Similar to pharmaceuticals, many agrochemicals contain a pyridine core. **3-Ethyl-5-nitropyridine** could be a starting material for the development of new herbicides, pesticides, or fungicides[7].

- Materials Science: Nitropyridine derivatives can have interesting optical and electronic properties, suggesting potential applications in the development of new materials.



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Caption: Potential derivatization and applications of **3-Ethyl-5-nitropyridine**.

V. Safety and Handling

Specific toxicity data for **3-Ethyl-5-nitropyridine** is not available. However, based on structurally similar compounds like 3-methyl-5-nitropyridine, it should be handled with care. It may be harmful if swallowed, toxic in contact with skin, and may cause skin and eye irritation[5]. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be carried out in a well-ventilated fume hood.

Conclusion

While **3-Ethyl-5-nitropyridine** is not a widely studied compound, its synthesis is achievable through established nitration protocols of substituted pyridines. Its chemical structure suggests its primary utility as a chemical intermediate in the synthesis of more complex molecules for

applications in the pharmaceutical, agrochemical, and materials science industries. Further research is needed to fully characterize its properties and explore its potential applications.

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